

Application Notes and Protocols: Flow Cytometry for Cell Cycle Analysis with AOH1160

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Compound of Interest

Compound Name:	AOH1160
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These application notes provide a detailed guide for utilizing flow cytometry to analyze the effects of **AOH1160**, a first-in-class Proliferating Cell Nuclear Antigen (PCNA) inhibitor, on the cell cycle of cancer cells.

Introduction

AOH1160 is a potent and orally available small molecule inhibitor of PCNA, a key protein involved in DNA replication and repair.^{[1][2][3]} By targeting PCNA, **AOH1160** disrupts these fundamental cellular processes, leading to cell cycle arrest and the induction of apoptosis in cancer cells.^{[4][5][6]} This makes it a promising therapeutic agent for a broad range of cancers.^[7] Flow cytometry, in conjunction with a DNA intercalating dye such as propidium iodide (PI), is a powerful technique to quantitatively assess the distribution of cells throughout the different phases of the cell cycle (G0/G1, S, and G2/M) and to identify apoptotic cells (sub-G1 population).^[8]

Mechanism of Action of AOH1160

AOH1160 selectively targets a cancer-associated isoform of PCNA (caPCNA), interfering with its role in DNA replication and blocking homologous recombination-mediated DNA repair.^{[1][6]} This disruption of DNA synthesis and repair mechanisms leads to an accumulation of DNA damage, which in turn triggers cell cycle arrest and activation of the apoptotic cascade.^{[1][2]}

Data Presentation

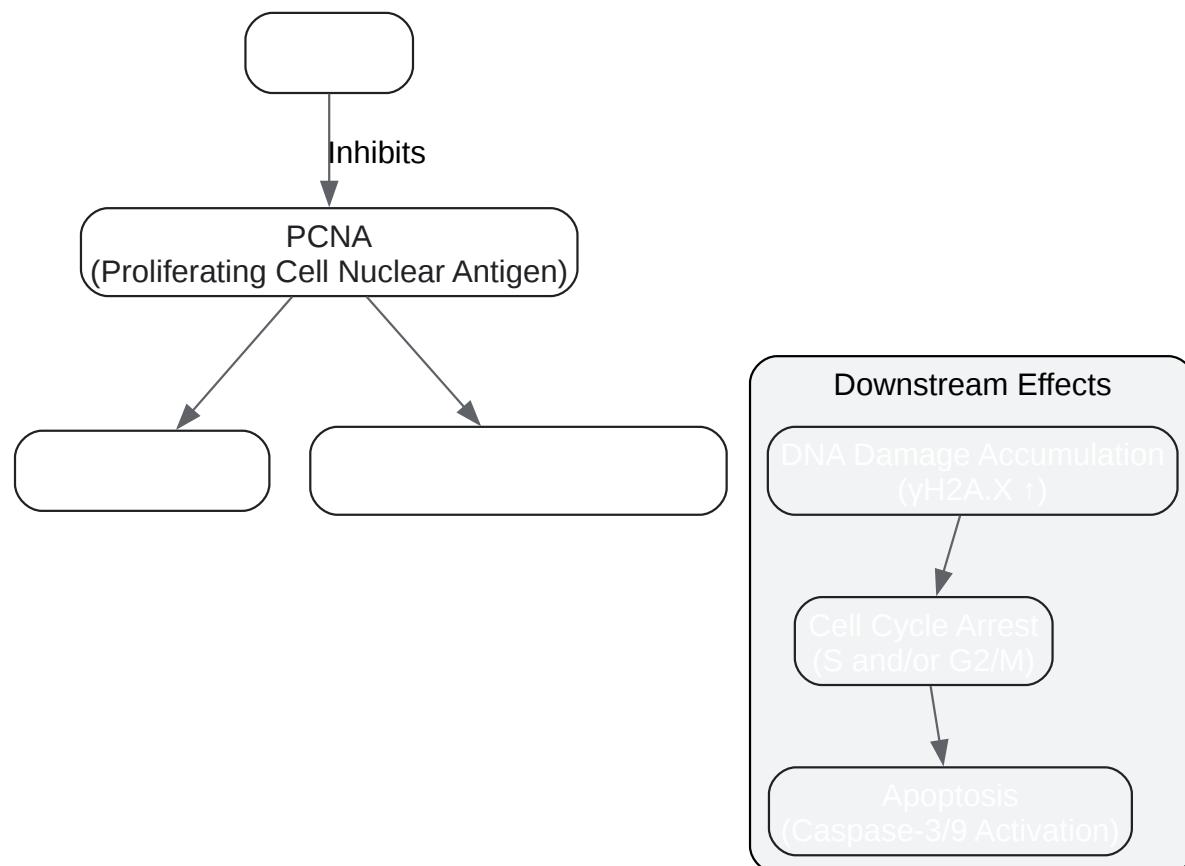
The following table summarizes the expected quantitative outcomes of treating cancer cells with **AOH1160**, based on published qualitative descriptions.[\[1\]](#)[\[2\]](#) This representative data illustrates a typical shift in cell cycle phase distribution following treatment.

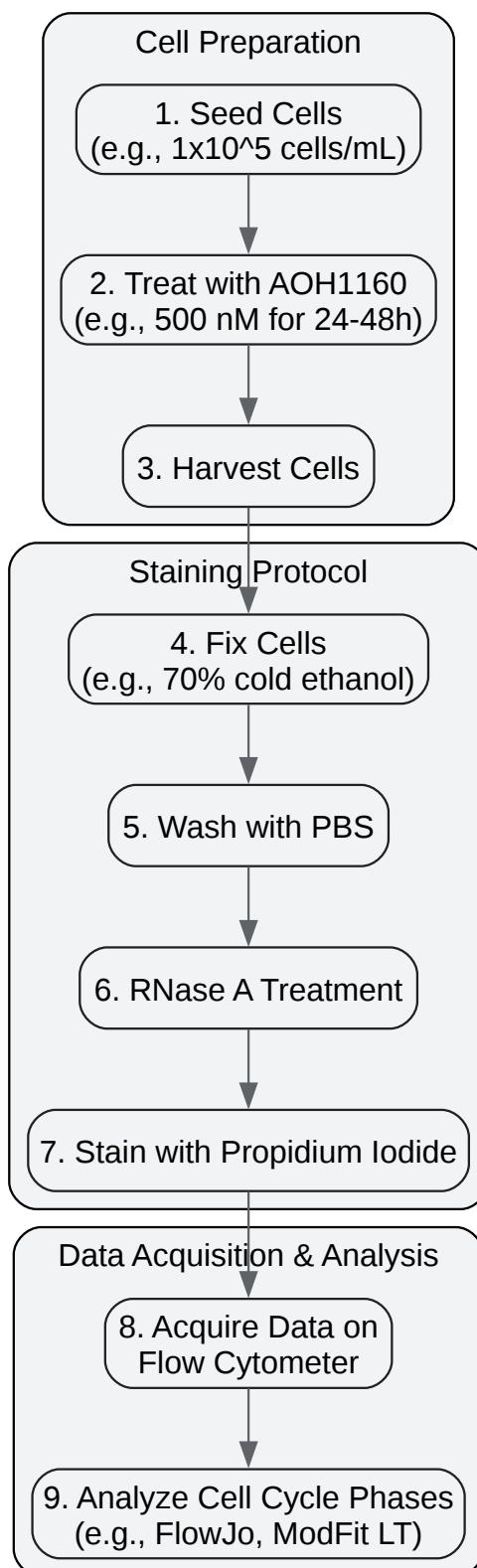
Treatment	Cell Line	Duration (hours)	% Sub-G1 (Apoptosis)	% G0/G1 Phase	% S Phase	% G2/M Phase
Vehicle Control (DMSO)	Cancer Cell Line	24	~2%	~55%	~25%	~18%
AOH1160 (500 nM)	Cancer Cell Line	24	Increased	Decreased	Increased/Decreased	Increased
Vehicle Control (DMSO)	Cancer Cell Line	48	~3%	~58%	~22%	~17%
AOH1160 (500 nM)	Cancer Cell Line	48	Significantly Increased	Decreased	Decreased	Increased

Note: The exact percentages will vary depending on the cell line, initial seeding density, and specific experimental conditions. **AOH1160** has been reported to cause S-phase or G2/M arrest depending on the context.[\[9\]](#)

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of **AOH1160** and the experimental workflow for cell cycle analysis.



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